

An In-depth Technical Guide to 1-(p-Tolyl)cyclopropanamine Hydrochloride

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Compound of Interest

Compound Name: 1-(p-Tolyl)cyclopropanamine
hydrochloride

CAS No.: 1134834-95-9

Cat. No.: B1290646

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Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **1-(p-Tolyl)cyclopropanamine hydrochloride** (CAS Number: 1134834-95-9), a substituted cyclopropylamine derivative of significant interest in medicinal chemistry and drug discovery. This document delves into the compound's chemical identity, plausible synthetic routes, potential pharmacological applications, and proposed analytical methodologies. Drawing upon established chemical principles and data from analogous structures, this guide aims to equip researchers with the foundational knowledge required for the effective investigation and utilization of this compound in a research and development setting.

Introduction: The Significance of the Cyclopropylamine Moiety

The cyclopropylamine scaffold is a privileged structural motif in medicinal chemistry, renowned for its unique conformational and electronic properties. The inherent ring strain of the cyclopropane ring imparts a high degree of s-character to the C-C bonds, influencing the molecule's reactivity and binding characteristics. This feature, combined with the basicity of the amine group, makes cyclopropylamine derivatives valuable building blocks in the synthesis of a diverse array of biologically active molecules.^[1] Their applications span various therapeutic areas, including roles as enzyme inhibitors and as components of agrochemicals and materials with unique properties.^[2]

This guide focuses specifically on **1-(p-Tolyl)cyclopropanamine hydrochloride**, a compound that couples the cyclopropylamine core with a p-tolyl group. This substitution is anticipated to modulate the compound's lipophilicity, metabolic stability, and target-binding interactions, making it a compelling candidate for further investigation.

Chemical and Physical Properties

A clear understanding of the fundamental physicochemical properties of a compound is paramount for its effective handling, formulation, and analysis.

Property	Value	Source
CAS Number	1134834-95-9	ChemScene ^[3]
Molecular Formula	C ₁₀ H ₁₄ ClN	ChemScene ^[3]
Molecular Weight	183.68 g/mol	ChemScene ^[3]
IUPAC Name	1-(4-methylphenyl)cyclopropan-1-amine hydrochloride	N/A
SMILES	<chem>CC1=CC=C(C=C1)C2(CC2)N.Cl</chem>	N/A
Storage	Sealed in dry, room temperature	BLD Pharm ^[3]

Synthesis of 1-(p-Tolyl)cyclopropanamine Hydrochloride: A Plausible Approach

While a specific, detailed synthesis for **1-(p-Tolyl)cyclopropanamine hydrochloride** is not readily available in the public domain, a plausible and efficient synthetic route can be devised based on established methodologies for the preparation of 1-arylcyclopropanamines. The Kulinkovich reaction, a powerful tool for the synthesis of cyclopropanols from esters, serves as a logical starting point.^{[2][4][5][6]} A subsequent conversion of the cyclopropanol to the corresponding amine would yield the target compound.

A proposed synthetic workflow is outlined below:

Figure 1: Proposed synthesis of **1-(p-Tolyl)cyclopropanamine hydrochloride**.

Step-by-Step Experimental Protocol (Proposed)

Step 1: Synthesis of 1-(p-Tolyl)cyclopropanol via Kulinkovich Reaction

- To a solution of titanium(IV) isopropoxide in an anhydrous solvent such as diethyl ether or THF, add a solution of ethylmagnesium bromide dropwise at room temperature under an inert atmosphere.^{[2][4]}
- After the addition is complete, add a solution of methyl p-tolylacetate to the reaction mixture.
- Stir the reaction mixture at room temperature until the starting material is consumed, as monitored by thin-layer chromatography (TLC).
- Upon completion, carefully quench the reaction with water and extract the product with an organic solvent.
- Purify the crude product by column chromatography to yield 1-(p-tolyl)cyclopropanol.

Step 2: Synthesis of 1-(p-Tolyl)cyclopropanamine

This step can be approached through several methods, with the Ritter reaction being a common choice.

- Dissolve 1-(p-tolyl)cyclopropanol in a suitable nitrile solvent (e.g., acetonitrile) and cool the mixture in an ice bath.
- Slowly add a strong acid, such as sulfuric acid, to the solution.
- Allow the reaction to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Carefully pour the reaction mixture into ice water and basify with a suitable base (e.g., NaOH) to hydrolyze the intermediate N-alkyl amide.
- Extract the aqueous layer with an organic solvent and purify the crude amine by distillation or column chromatography.

Step 3: Formation of **1-(p-Tolyl)cyclopropanamine Hydrochloride**

- Dissolve the purified 1-(p-tolyl)cyclopropanamine in a dry, aprotic solvent like diethyl ether.
- Bubble dry hydrogen chloride gas through the solution or add a solution of HCl in ether dropwise until precipitation is complete.
- Collect the precipitate by filtration, wash with cold diethyl ether, and dry under vacuum to obtain **1-(p-Tolyl)cyclopropanamine hydrochloride** as a solid.

Potential Pharmacological Applications: Targeting Lysine-Specific Demethylase 1 (LSD1)

While the specific biological activity of **1-(p-Tolyl)cyclopropanamine hydrochloride** has not been extensively reported, the broader class of cyclopropylamine derivatives has emerged as a promising area of research, particularly as inhibitors of Lysine-Specific Demethylase 1 (LSD1). [7] LSD1 is a flavin-dependent monoamine oxidase that plays a crucial role in epigenetic regulation by demethylating histone H3 on lysine 4 (H3K4) and lysine 9 (H3K9). Dysregulation of LSD1 activity has been implicated in the pathogenesis of various cancers, making it an attractive therapeutic target.

The mechanism of action of cyclopropylamine-based LSD1 inhibitors involves the formation of a covalent adduct with the FAD cofactor of the enzyme, leading to its irreversible inactivation.

The p-tolyl substituent in **1-(p-Tolyl)cyclopropanamine hydrochloride** could potentially enhance binding affinity to the active site of LSD1 through hydrophobic and aromatic interactions.

Further research is warranted to elucidate the specific inhibitory activity and selectivity profile of **1-(p-Tolyl)cyclopropanamine hydrochloride** against LSD1 and other related enzymes.

Figure 2: Potential mechanism of action as an LSD1 inhibitor.

Analytical Methods for Characterization and Quality Control

Robust analytical methods are essential for confirming the identity, purity, and stability of **1-(p-Tolyl)cyclopropanamine hydrochloride**. A combination of spectroscopic and chromatographic techniques should be employed for comprehensive characterization.

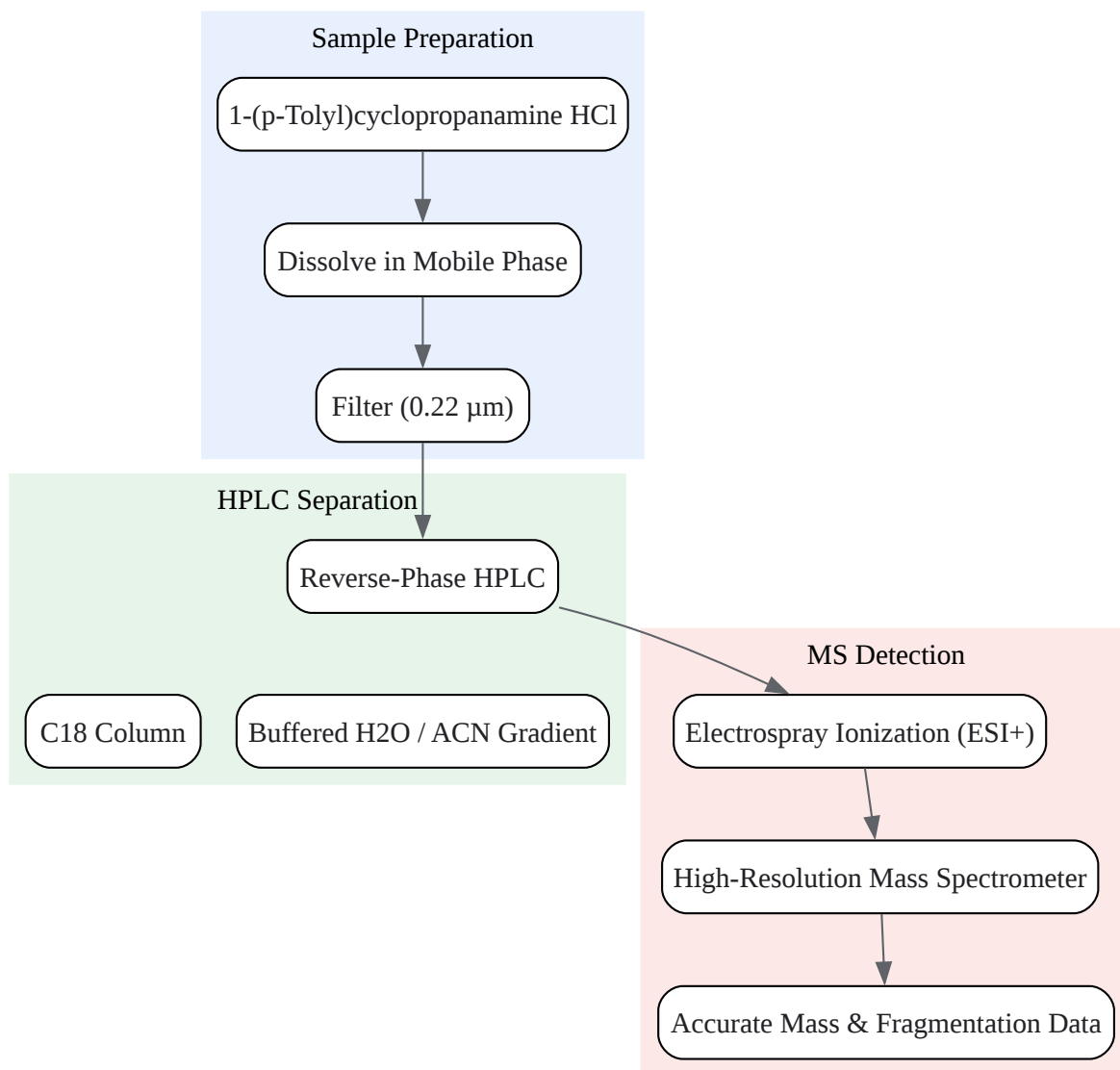
Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR spectroscopy is expected to show characteristic signals for the aromatic protons of the p-tolyl group, the methyl protons, and the diastereotopic methylene protons of the cyclopropyl ring. The chemical shifts and coupling patterns will be indicative of the compound's structure.
 - ^{13}C NMR spectroscopy will provide information on the number and types of carbon atoms in the molecule.
- Mass Spectrometry (MS):
 - High-resolution mass spectrometry (HRMS) should be used to confirm the elemental composition of the molecule by providing a highly accurate mass measurement.
 - Fragmentation patterns observed in tandem mass spectrometry (MS/MS) can further aid in structural elucidation.

Chromatographic Analysis

- High-Performance Liquid Chromatography (HPLC):
 - A reverse-phase HPLC method using a C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier (e.g., acetonitrile or methanol) would be suitable for assessing the purity of the compound.
 - Detection can be achieved using a UV detector, monitoring at a wavelength corresponding to the absorbance maximum of the p-tolyl chromophore.

Proposed HPLC-MS Workflow for Analysis



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Figure 3: A typical workflow for the analysis of **1-(p-Tolyl)cyclopropanamine hydrochloride**.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **1-(p-Tolyl)cyclopropanamine hydrochloride** is not widely available, general precautions for handling substituted amines and hydrochloride salts should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Based on data for similar cyclopropylamine derivatives, potential hazards may include skin and eye irritation.

Conclusion and Future Directions

1-(p-Tolyl)cyclopropanamine hydrochloride represents a promising, yet underexplored, chemical entity with potential applications in drug discovery, particularly in the field of epigenetics. This technical guide has provided a framework for its synthesis, potential pharmacological mechanism, and analytical characterization. Future research should focus on the validation of the proposed synthetic routes, a thorough investigation of its biological activity, and the development of validated analytical methods for its quantification in various matrices. Such studies will be crucial in unlocking the full therapeutic potential of this intriguing molecule.

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